

Technical Guide: Properties of H-Phe(2-Cl)-OH

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Compound of Interest

Compound Name: *H-Phe(2-Cl)-OH*

Cat. No.: B556779

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This document provides core technical data on **H-Phe(2-Cl)-OH**, also known as 2-Chloro-L-phenylalanine. It is a derivative of the essential amino acid L-phenylalanine and is utilized in various biochemical research and pharmaceutical development applications.[\[1\]](#)[\[2\]](#)[\[3\]](#)

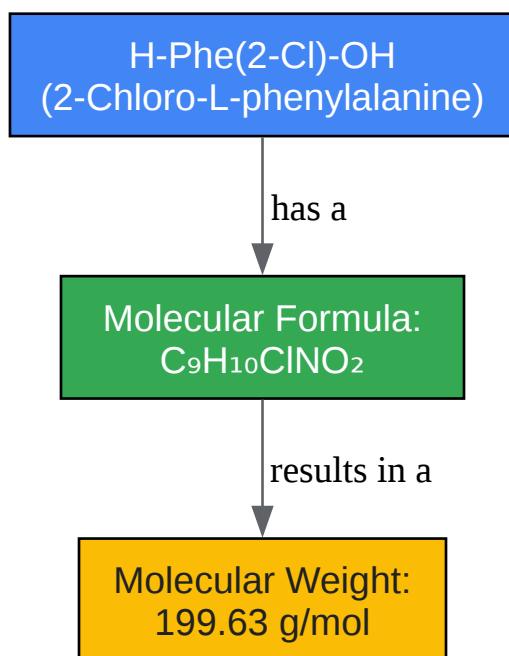
Physicochemical Properties

The fundamental molecular properties of **H-Phe(2-Cl)-OH** are summarized below. This data is essential for experimental design, solution preparation, and analytical characterization.

Property	Value
Molecular Formula	C ₉ H ₁₀ ClNO ₂ [1] [4] [5] [6]
Molecular Weight	199.63 g/mol [2] [4] [6]

Logical Data Relationship

The relationship between the compound's common name, its empirical formula, and its calculated molecular weight is a foundational concept in chemistry. The formula dictates the elemental composition, which in turn determines the precise molecular mass.



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Logical flow from compound name to molecular properties.

Note: As this guide presents established reference data, detailed experimental protocols for the determination of molecular weight and formula are not included. These values are based on standard chemical principles and are widely cited in chemical literature and databases.

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